

Preparation of thermochromic copper(II)-N,N-diethylethylenediamine complexes

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Compound of Interest

Compound Name: *N,N*-Diethylethylenediamine

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Application Notes & Protocols: A-P-T-01

Topic: Preparation and Elucidation of Thermochromic Copper(II)-N,N-diethylethylenediamine Complexes

Introduction: Unveiling the Phenomenon of Thermochromism

Thermochromism, the reversible change of a substance's color with temperature, is a fascinating phenomenon with applications ranging from smart windows and temperature sensors to data storage. Among the various classes of thermochromic materials, transition metal complexes, particularly those of copper(II), offer a rich field of study due to their vibrant color changes and accessible synthesis. This guide provides a detailed exploration of the preparation and underlying mechanisms of thermochromic bis(N,N-diethylethylenediamine)copper(II) complexes, specifically focusing on the nitrate and tetrafluoroborate salts, --INVALID-LINK--2 and --INVALID-LINK--2.

The core of the thermochromic behavior in these complexes lies in a subtle yet significant alteration of the coordination geometry around the central copper(II) ion.^{[1][2][3][4]} This guide will not only furnish detailed protocols for the synthesis of these compounds but will also delve into the causal relationships between temperature, crystal structure, and the observed color changes, providing researchers with a comprehensive understanding of this dynamic process.

The Science Behind the Color Change: A Mechanistic Overview

The thermochromism in bis(**N,N-diethylethylenediamine**)copper(II) complexes is primarily driven by a temperature-induced phase transition. This transition involves a change in the coordination geometry of the copper(II) center, which in turn alters the d-d electronic transitions responsible for the complex's color.

At lower temperatures, these complexes typically exhibit a red color. In this state, the copper(II) ion is in a square-planar or tetragonally distorted octahedral environment. The **N,N-diethylethylenediamine** (deen) ligands chelate to the copper ion, and the anions (NO_3^- or BF_4^-) are located further away, with minimal interaction with the metal center.^[5]

Upon heating, the complex undergoes a phase transition to a higher-temperature, violet-colored form.^[6] This color change is attributed to a distortion of the coordination geometry towards a more tetrahedral or distorted square-planar arrangement.^{[7][8]} This structural rearrangement is accompanied by changes in the Cu-N bond lengths and the conformation of the chelate rings.^[5] The ethyl groups on the nitrogen atoms of the deen ligand play a crucial role in sterically influencing the coordination sphere and facilitating this transition.^{[9][10]}

The dominant factor influencing the thermochromic mechanism appears to be the distortion of the tetragonal metal atom environment and the axial interaction between the anions and the Cu-N₄ plane.^{[11][12]} The d-d electronic transitions shift to lower energy (a red shift) with an increase in temperature, resulting in the observed color change from red to violet.^[11]

Caption: Mechanism of thermochromic transition.

Experimental Protocols

3.1. Materials and Reagents

Reagent	Formula	Grade	Supplier
Copper(II) nitrate trihydrate	$\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$	Analytical	Major Chemical Supplier
Copper(II) carbonate, basic	$\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$	Analytical	Major Chemical Supplier
Tetrafluoroboric acid	HBF_4 (40% in water)	Analytical	Major Chemical Supplier
N,N-diethylethylenediamine	$\text{C}_6\text{H}_{16}\text{N}_2$	Analytical	Major Chemical Supplier
Absolute Ethanol	$\text{C}_2\text{H}_5\text{OH}$	Analytical	Major Chemical Supplier
Diethyl ether	$(\text{C}_2\text{H}_5)_2\text{O}$	Analytical	Major Chemical Supplier

3.2. Synthesis of --INVALID-LINK--₂

This protocol is adapted from the work of Cui et al.[6]

- **Dissolution of Copper Salt:** In a 150 mL beaker, dissolve 1.2 g (5 mmol) of $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$ in 40 mL of absolute ethanol. Stir until a clear blue solution is obtained.
- **Ligand Addition:** In a separate container, prepare a solution of 1.16 g (10 mmol) of **N,N-diethylethylenediamine** in 10 mL of absolute ethanol.
- **Complex Formation:** While stirring, add the ethanolic solution of **N,N-diethylethylenediamine** dropwise to the copper nitrate solution. The color of the reaction mixture will change to blue-violet.
- **Precipitation:** Allow the reaction mixture to stand for approximately 10 minutes. A red solid will precipitate out of the solution.

- Isolation and Washing: Collect the red solid by suction filtration. Wash the precipitate twice with 5 mL portions of diethyl ether.
- Drying: Place the solid on a piece of filter paper and allow it to air-dry for 30 minutes.

Caption: Synthesis workflow for --INVALID-LINK--2.

3.3. Synthesis of --INVALID-LINK--2

This protocol involves the in-situ preparation of the copper(II) tetrafluoroborate precursor.^[6]

- In-situ Precursor Preparation: In a 100 mL beaker, add an excess of $\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$ (0.830 g, ~3.75 mmol) to 2.2 g of 40% aqueous HBF_4 (~10 mmol) with stirring.
- Reaction Completion and Dilution: Continue stirring until the evolution of CO_2 ceases. Add 30 mL of ethanol to the solution.
- Filtration: Remove any unreacted solid $\text{CuCO}_3 \cdot \text{Cu}(\text{OH})_2$ by filtration to obtain a light blue filtrate containing $\text{Cu}(\text{BF}_4)_2$.
- Ligand Addition and Complex Formation: To the light blue filtrate, add an ethanolic solution of **N,N-diethylethylenediamine** (prepared as in section 3.2, step 2). A red solid of --INVALID-LINK--2 will precipitate.
- Isolation, Washing, and Drying: Follow the same procedure as outlined in section 3.2, steps 5 and 6.

Characterization and Thermochromic Behavior

4.1. Visual Observation of Thermochromism

A simple yet effective method to observe the thermochromic properties is through controlled heating and cooling.

- --INVALID-LINK--2: This complex exhibits a reversible color change from red to violet at a transition temperature of approximately 15°C.^[6] This can be observed by gently warming a sample in a test tube with your hand or in a cool water bath.

- --INVALID-LINK--2: The nitrate complex has a higher transition temperature of around 145°C. [6] To observe the color change, a small amount of the red solid can be placed in a test tube and heated in an oven or on a hot plate. Upon reaching the transition temperature, the solid will turn violet. The reverse transition to the red form upon cooling is significantly slower for the nitrate complex.[13]

4.2. Spectroscopic and Analytical Techniques

For a more in-depth characterization, the following techniques are recommended:

Technique	Purpose	Expected Observations
UV-Vis Spectroscopy	To monitor the change in electronic transitions with temperature.	A red shift in the d-d transition absorption band upon heating, corresponding to the color change from red to violet.[11]
Infrared (IR) Spectroscopy	To identify functional groups and observe changes in the coordination environment.	Shifts in the vibrational frequencies of the deen ligand and the counter-anion upon complexation and during the thermochromic transition, indicating changes in bonding and structure.
Differential Scanning Calorimetry (DSC)	To determine the transition temperature and enthalpy of the phase change.	An endothermic peak upon heating and an exothermic peak upon cooling, corresponding to the thermochromic phase transition.
X-ray Diffraction (XRD)	To determine the crystal structure of the low- and high-temperature phases.	Changes in the unit cell parameters and coordination geometry of the copper(II) ion, confirming the structural basis of the thermochromism.[9][10]

Safety Precautions

- **N,N-diethylethylenediamine** is corrosive and can cause skin and eye irritation. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated fume hood.
- Tetrafluoroboric acid is corrosive. Handle with care and appropriate PPE.
- Standard laboratory safety procedures should be followed at all times.

Conclusion

The preparation of thermochromic bis(**N,N-diethylethylenediamine**)copper(II) complexes provides an excellent platform for demonstrating and investigating the principles of coordination chemistry, phase transitions, and the structure-property relationships of materials. The straightforward synthesis and visually striking color changes make these complexes suitable for both research and educational purposes. By understanding the underlying mechanisms, researchers can further explore the potential applications of these fascinating materials in various technological fields.

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